

J-104129 solubility issues and best solvents

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Compound of Interest

Compound Name: J-104129

Cat. No.: B1139122

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Technical Support Center: J-104129

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility, handling, and experimental use of **J-104129**.

Frequently Asked Questions (FAQs)

Q1: What is **J-104129**?

J-104129 is a potent and selective antagonist of the muscarinic M3 receptor.^{[1][2]} It exhibits significantly higher selectivity for the M3 receptor over the M2 receptor, with reported K_i values of 4.2 nM for M3 and 490 nM for M2, representing an approximately 120-fold selectivity.^[1] This selectivity makes it a valuable tool for studying the physiological and pathological roles of the M3 receptor.

Q2: What is the primary mechanism of action for **J-104129**?

J-104129 functions by competitively inhibiting the binding of the endogenous ligand, acetylcholine (ACh), to the muscarinic M3 receptor. By blocking this interaction, it prevents the downstream signaling cascade typically initiated by M3 receptor activation. This has been shown to result in effects such as bronchodilation by antagonizing ACh-induced bronchoconstriction.^{[1][2]}

Q3: In what form is **J-104129** typically supplied?

J-104129 is generally supplied as a fumarate salt in the form of a white to beige powder.

Troubleshooting Guide: Solubility Issues

Problem: I am having difficulty dissolving **J-104129**.

- Solution 1: Ensure you are using the recommended solvents. Based on available data, Dimethyl Sulfoxide (DMSO) and ethanol are the most effective solvents for **J-104129**.
- Solution 2: Check your concentration. Attempting to dissolve **J-104129** at a concentration higher than its maximum solubility will result in an incomplete dissolution. Refer to the solubility data table below to ensure you are working within the appropriate concentration range.
- Solution 3: Gentle warming and vortexing may aid dissolution. For stubborn solutions, gentle warming of the solvent (not exceeding 37°C) and thorough vortexing can help to increase the rate of dissolution. However, always be mindful of the compound's stability and avoid excessive heat.
- Solution 4: Prepare a stock solution at a higher concentration and then dilute. It is often easier to fully dissolve the compound in a smaller volume of pure solvent to create a concentrated stock solution, which can then be diluted to the desired final concentration in your experimental buffer or media.

Problem: My **J-104129** solution appears cloudy or has precipitated out.

- Cause 1: The solubility limit has been exceeded in your final buffer. While **J-104129** is soluble in organic solvents, its solubility in aqueous solutions is significantly lower. When diluting a stock solution into an aqueous buffer, the final concentration of the organic solvent may be too low to maintain solubility, causing the compound to precipitate.
 - Solution: Increase the percentage of the organic solvent in your final solution if your experimental protocol allows. Alternatively, consider using a different buffer system or adding a surfactant, though the compatibility of these with your assay must be validated.
- Cause 2: The compound has precipitated out of solution upon storage. This can occur if the stock solution is stored at a low temperature where the solvent's ability to keep the

compound dissolved is reduced.

- Solution: Before use, allow the stock solution to come to room temperature and vortex thoroughly to ensure any precipitate has redissolved. If precipitation persists, gentle warming may be necessary.

Data Presentation

J-104129 Solubility Data

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	~20 - 50.06	~40 - 100
Ethanol	~25.03	~50

Note: The molecular weight of **J-104129** fumarate is 500.63 g/mol . Solubility can vary slightly between batches and depending on the purity of the compound and the solvent.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

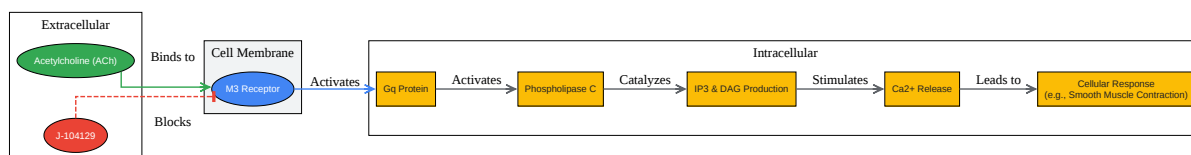
- Weigh the Compound: Accurately weigh out the desired amount of **J-104129** fumarate powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 0.50063 mg of the compound.
- Add Solvent: Add the appropriate volume of high-purity DMSO to the vial containing the **J-104129** powder.
- Dissolve: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (up to 37°C) can be used to aid dissolution if necessary.
- Storage: Store the stock solution at -20°C for long-term storage. It is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

General Protocol for Dilution into Aqueous Buffer

- **Thaw Stock Solution:** If your stock solution was frozen, allow it to thaw completely and come to room temperature.
- **Vortex:** Vortex the stock solution to ensure it is homogeneous.
- **Dilution:** Add the required volume of the stock solution to your pre-warmed aqueous experimental buffer. It is crucial to add the stock solution to the buffer while vortexing or mixing to ensure rapid and even distribution, minimizing the risk of precipitation.
- **Final Concentration of Organic Solvent:** Be mindful of the final concentration of the organic solvent (e.g., DMSO) in your experimental setup, as high concentrations can have off-target effects. Keep the final DMSO concentration below 0.5% whenever possible.

Visualizations

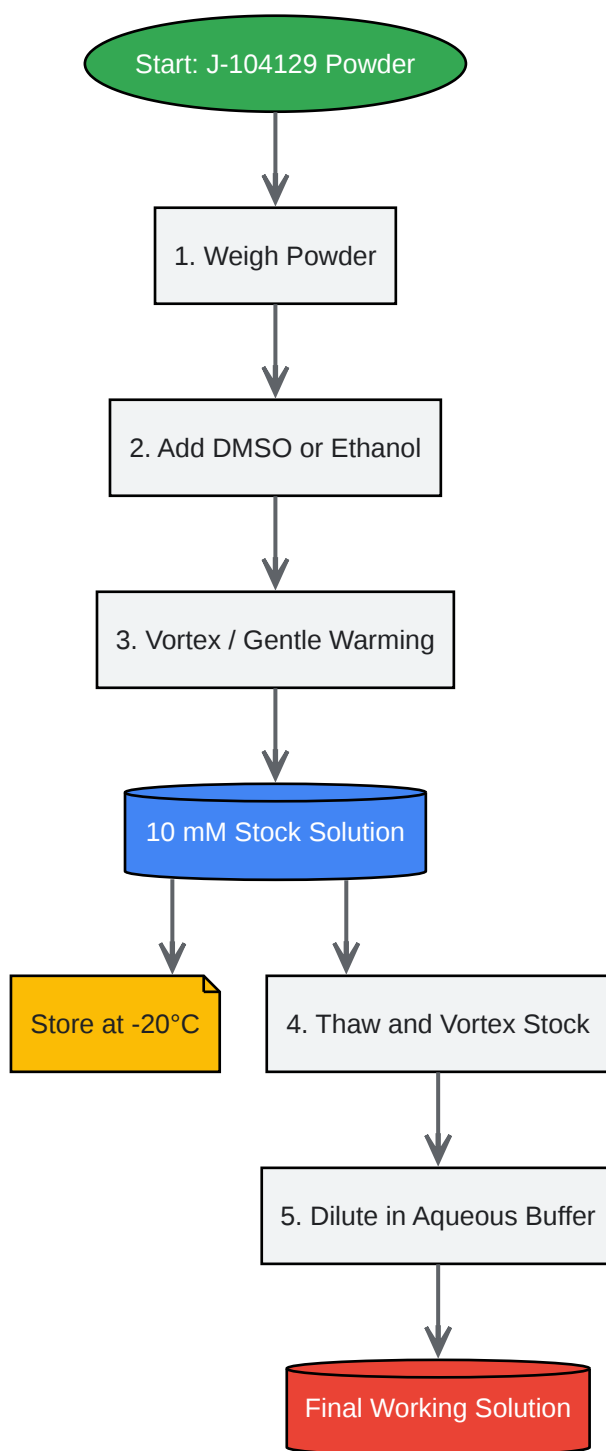
Signaling Pathway of J-104129 Action



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Caption: **J-104129** competitively antagonizes the M3 receptor, blocking acetylcholine-mediated signaling.

Experimental Workflow for Preparing J-104129 Working Solutions



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Caption: A standard workflow for preparing **J-104129** stock and working solutions for experimental use.

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References

- 1. J-104129, a novel muscarinic M3 receptor antagonist with high selectivity for M3 over M2 receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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